

Application Notes and Protocols: Installing Topaz in CryoSPARC

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Topaz*

Cat. No.: *B1169984*

[Get Quote](#)

Introduction

Topaz is a powerful tool for particle picking in cryo-electron microscopy (cryo-EM) that utilizes a convolutional neural network.[1][2] Its integration into CryoSPARC allows researchers to leverage deep learning for automated and accurate particle identification, either by training a model on a small subset of manually picked particles or by using pre-trained models.[2][3] This guide provides a detailed, step-by-step protocol for installing and configuring **Topaz** for use within the CryoSPARC environment. The primary challenge in this integration is managing Python environments, as both CryoSPARC and **Topaz** have specific dependencies.[3] The recommended approach is to install **Topaz** in a separate, dedicated Conda environment and use a wrapper script to ensure compatibility and prevent conflicts.[3][4]

Prerequisites

Before proceeding with the installation, ensure the following requirements are met:

- CryoSPARC Installation: A fully functional CryoSPARC instance (master and at least one worker) must be installed.[5]
- System Requirements:
 - The CryoSPARC worker node(s) must have a compatible NVIDIA GPU and the required NVIDIA driver (version 520.61.05 or newer for CryoSPARC v4.4+).[6]

- A common, non-privileged Linux user account must exist on the master and all worker nodes, with the same user ID (UID).[6]
- A shared file system accessible via the same absolute path on all nodes is required.[6]
- Anaconda or Miniforge: A separate installation of Anaconda or Miniforge3 is required on the worker node(s).[3]
 - Crucially, do not use the Conda installation that is bundled with CryoSPARC, as this directory is removed during CryoSPARC updates.[3][7]
 - For multi-worker or cluster setups, the installation path for Anaconda/Miniforge must be identical across all worker nodes and the master node.[3]
 - The CryoSPARC Linux user must have read and execute permissions for the Anaconda/Miniforge installation directory.[3]

Installation and Configuration Protocol

This protocol details the steps to create a dedicated environment for **Topaz**, install the package, and configure CryoSPARC to utilize it. The commands should be executed on the CryoSPARC worker machine(s).

Phase 1: Create a Dedicated Conda Environment

To avoid conflicts with CryoSPARC's internal Python environment, a new Conda environment must be created specifically for **Topaz**.

- Log in to the worker node via SSH as the CryoSPARC user.
- Create a new Conda environment. For **Topaz** version 0.2.5, a Python 3.6 environment is recommended.[3]
- Activate the new environment:

Your terminal prompt should now be prefixed with (**topaz**).

Phase 2: Install Topaz

With the dedicated environment activated, install the **Topaz** package and its dependencies.

- Install **Topaz** using Conda. The following command installs **Topaz** along with its necessary PyTorch dependency.
- (Alternative for specific CUDA versions) If you encounter issues related to GPU compatibility, you may need to specify the CUDA toolkit version during installation. For example:[8]
- Verify the **Topaz** installation within the Conda environment by checking its version.

The output should display the installed **Topaz** version, for example, **TOPAZ 0.2.5a**.[3]

Phase 3: Locate the Topaz Executable

CryoSPARC needs the absolute path to the **Topaz** executable to run jobs.

- Ensure the **topaz** Conda environment is still active.
- Find the path to the executable:
- Note the full path returned by the command. It will typically be similar to `/path/to/your/anaconda3/envs/topaz/bin/topaz`.[7]

Phase 4: Create a Wrapper Script (Highly Recommended)

A wrapper script is the most robust method for calling **Topaz** from CryoSPARC. It ensures the correct Conda environment is activated and prevents conflicts with CryoSPARC's environment. [3]

- Create a new file named **topaz.sh** in a memorable location (e.g., your home directory or a dedicated scripts folder).
- Copy and paste the following script into the file. This script is adapted from the official CryoSPARC guide.[3]
- **IMPORTANT:** Modify the `ANACONDA_PATH` variable on line 17 to match the installation directory of your Anaconda or Miniforge.[3]

- Save and close the file (in nano, press Ctrl+X, then Y, then Enter).
- Make the script executable:

CryoSPARC Configuration

The final step is to point CryoSPARC to the **Topaz** executable or the wrapper script.

- Open the CryoSPARC web interface.
- Build a **Topaz** job (e.g., **Topaz** Train).[9]
- In the "Job Builder", locate the Path to **Topaz** executable parameter.[3]
- Enter the full, absolute path to the **topaz.sh** wrapper script you created (e.g., `/home/cryosparc_user/topaz.sh`). Using the wrapper script is strongly recommended over the direct executable path.[3][10]
- (Optional) Set as Project Default: In CryoSPARC v4.0.2 and newer, you can set this path as a default for all new **Topaz** jobs within a project. Navigate to the project view, select a project, and find the 'Project Level Parameters' module in the sidebar to set the path.[3]

Verification

To confirm that the integration is successful:

- Queue a **Topaz** Train job with a small number of micrographs.[11]
- Open the job's "Event Log" while it is running.
- Check for errors. A successful setup will proceed without errors like **topaz** did not produce valid output or OSError: [Errno 2] No such file or directory.[3][12] The log should also indicate that **Topaz** is running and, if applicable, utilizing the GPU.[4]

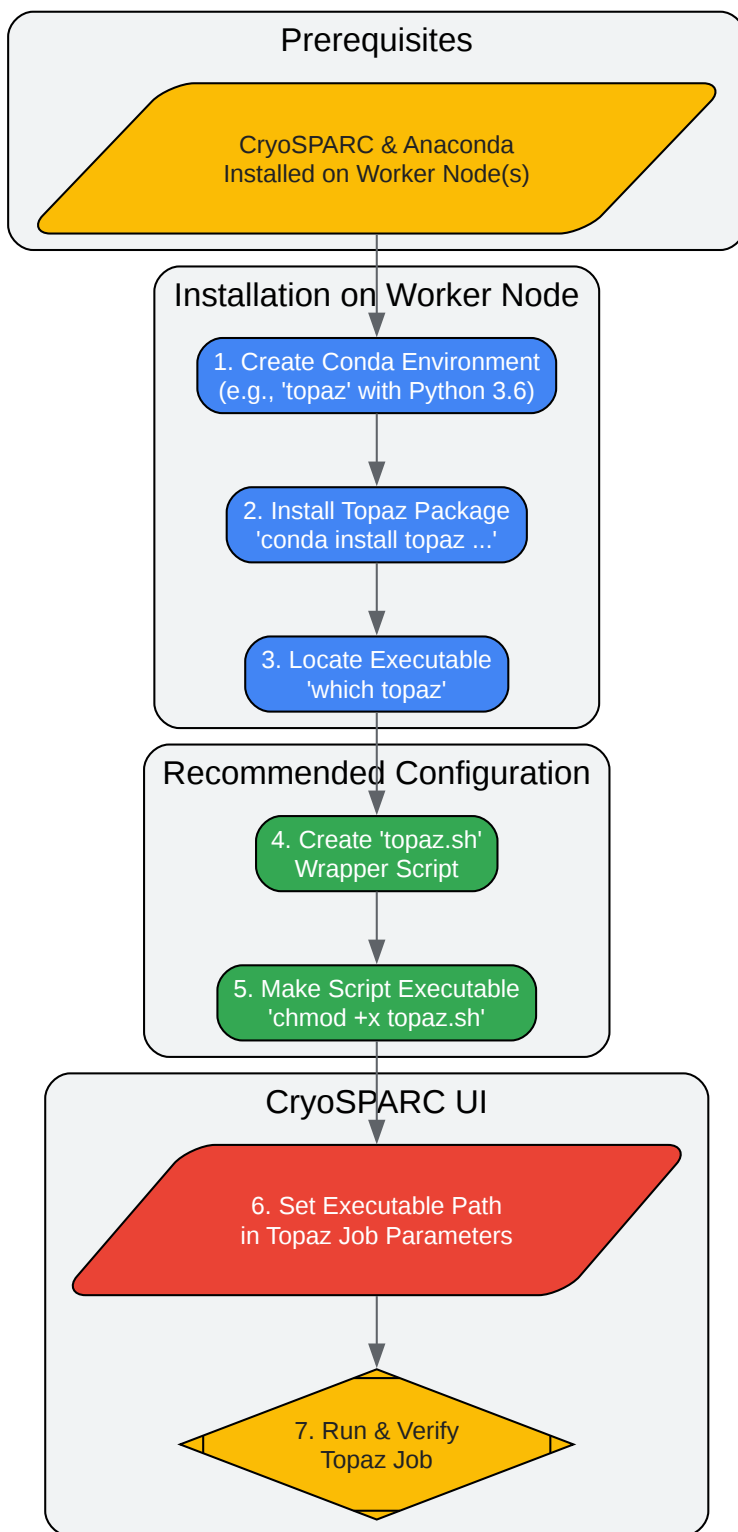
Summary of Key Parameters

The following table summarizes essential information for the installation process.

Parameter	Recommended Value / Description	Citation
Software		
Topaz Version	0.2.5 or newer	[3]
Python Version	3.6 (for Topaz 0.2.5)	[3]
Anaconda/Miniforge	Latest version, installed separately from CryoSPARC	[3]
Environment & Paths		
Conda Environment Name	topaz	[7]
Topaz Executable Path	/path/to/anaconda3/envs/topaz /bin/topaz	[3]
Wrapper Script Path	/path/to/your/topaz.sh (User-defined)	[3]
CryoSPARC Parameter	Path to Topaz executable (should point to the wrapper script)	[3][9]

Installation Workflow Diagram

The following diagram illustrates the logical flow of the installation and configuration process.



Topaz Installation Workflow for CryoSPARC

[Click to download full resolution via product page](#)

Caption: Logical workflow for installing and configuring **Topaz** in CryoSPARC.

Troubleshooting Common Issues

Issue / Error Message	Probable Cause & Solution	Citation
OSError: [Errno 2] No such file or directory	The path provided in CryoSPARC is incorrect, or the file is not accessible by the CryoSPARC user on the worker node. Solution: Verify the absolute path to your topaz.sh script is correct. Ensure the script is executable (chmod +x) and its location is accessible on all worker nodes with an identical path.	[12]
topaz did not produce valid output	This is often caused by a Python or Conda environment conflict between CryoSPARC and Topaz. Solution: This error strongly indicates the need for a wrapper script (topaz.sh). If you are already using one, ensure it correctly deactivates the base environment and activates the topaz environment before executing the command.	[3]
Job fails with CUDA or PyTorch errors	There is a mismatch between the installed PyTorch, the CUDA toolkit version, and the NVIDIA driver. Solution: Re-install Topaz in its Conda environment using a more specific command that matches your system's CUDA version, e.g., conda install topaz cudatoolkit=11.7 -c tbepler -c pytorch -c nvidia.	[8]

Topaz jobs run on CPU instead of GPU

Topaz is not correctly identifying the GPU, or there is a resource conflict. Solution: Check the CryoSPARC job log to see if Topaz reports "Falling back to CPU". Ensure your worker node has sufficient GPU memory and that the NVIDIA drivers are correctly installed and accessible to the CryoSPARC user. [4]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Topaz [cb.csail.mit.edu]
- 2. youtube.com [youtube.com]
- 3. guide.cryosparc.com [guide.cryosparc.com]
- 4. discuss.cryosparc.com [discuss.cryosparc.com]
- 5. guide.cryosparc.com [guide.cryosparc.com]
- 6. guide.cryosparc.com [guide.cryosparc.com]
- 7. discuss.cryosparc.com [discuss.cryosparc.com]
- 8. discuss.cryosparc.com [discuss.cryosparc.com]
- 9. guide.cryosparc.com [guide.cryosparc.com]
- 10. discuss.cryosparc.com [discuss.cryosparc.com]
- 11. guide.cryosparc.com [guide.cryosparc.com]
- 12. discuss.cryosparc.com [discuss.cryosparc.com]

- To cite this document: BenchChem. [Application Notes and Protocols: Installing Topaz in CryoSPARC]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1169984#step-by-step-guide-to-installing-topaz-in-cryosparc]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com